

# Personal protective equipment for handling Peroxynitric acid

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## Compound of Interest

Compound Name: Peroxynitric acid

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## Essential Safety and Handling Guide for Peroxynitric Acid

Audience: Researchers, scientists, and drug development professionals.

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **peroxynitric acid** ( $\text{HNO}_4$ ). Given its hazardous nature, strict adherence to these guidelines is essential to ensure personnel safety and operational integrity in the laboratory.

## Understanding the Hazards of Peroxynitric Acid

**Peroxynitric acid** is a highly reactive, corrosive, and explosive nitrogen oxoacid. It poses significant risks, including:

- **Corrosivity:** Can cause severe burns and irreversible damage to skin, eyes, and mucous membranes.[\[1\]](#)[\[2\]](#)
- **Explosive Instability:** Decomposes explosively, especially when heated or exposed to reducing materials.[\[1\]](#)
- **Strong Oxidizer:** Acts as a powerful oxidizing agent, which can intensify fires and react violently with combustible and organic materials.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Toxicity: It is considered a poison, and upon decomposition, it releases toxic nitrogen oxide (NOx) fumes.[\[1\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory to create a barrier against the severe hazards of **peroxynitric acid**. The required equipment is detailed below.

Table 1: Recommended Personal Protective Equipment for **Peroxynitric Acid**

Body Part	Required PPE	Material/Specification
Eyes/Face	Safety Goggles & Full-Face Shield	ANSI-approved, chemical splash goggles. The face shield provides a secondary layer of protection against splashes. <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Skin/Body	Chemical-Resistant Suit or Apron & Lab Coat	Acid-resistant and non-flammable materials. For significant splash risk, a fully encapsulated suit may be necessary. <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Hands	Double-Gloving System (Inner and Outer Gloves)	Outer: Viton™ or other highly resistant material. Inner: Nitrile or neoprene. Nitrile alone is not recommended for concentrated solutions. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[10]</a>
Respiratory	Full-Face Respirator with Combination Cartridges	Use within a certified chemical fume hood. For emergencies or poor ventilation, a full-face supplied-air respirator is required. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[11]</a>
Feet	Chemical-Resistant Boots	Steel-toe and shank for added protection. <a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[10]</a>

# Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for safely handling **peroxynitric acid** in a laboratory setting.

## Experimental Protocol: Safe Handling Workflow

- Pre-Handling Preparations:
  - Training: Ensure all personnel involved are fully trained on the hazards of **peroxynitric acid** and have read the Safety Data Sheet (SDS).
  - Fume Hood Verification: Confirm that the chemical fume hood is operational and certified. All handling of **peroxynitric acid** must occur within the fume hood.[\[2\]](#)[\[11\]](#)
  - Emergency Equipment Check: Verify that a safety shower, eyewash station, and appropriate fire extinguisher (e.g., CO<sub>2</sub> or dry chemical) are accessible and functional.[\[8\]](#)[\[11\]](#)
  - PPE Inspection: Inspect all PPE for signs of damage, degradation, or contamination before donning.
  - Incompatible Materials: Remove all incompatible chemicals, such as organic compounds, reducing agents, and metals, from the immediate work area.[\[1\]](#)[\[2\]](#)[\[11\]](#)
- Handling Procedure:
  - Don PPE: Put on the full required PPE ensemble as specified in Table 1.
  - Work in Fume Hood: Place all necessary equipment and the **peroxynitric acid** container inside the fume hood before beginning work.
  - Dispensing: Use only compatible tools (e.g., glass or Teflon™) for transferring the acid. Dispense the smallest required amount for the procedure.
  - Container Sealing: Keep the **peroxynitric acid** container tightly sealed when not in use to prevent the release of corrosive vapors.[\[2\]](#)[\[8\]](#)

- Post-Handling Procedures:
  - Decontamination: Thoroughly decontaminate any equipment used with **peroxynitric acid** according to established laboratory procedures.
  - Waste Segregation: Segregate all **peroxynitric acid** waste into a designated, compatible, and clearly labeled hazardous waste container.[\[12\]](#)
  - Doffing PPE: Remove PPE carefully to avoid cross-contamination. Remove gloves last using the proper removal technique.[\[8\]](#)
  - Personal Hygiene: Wash hands and forearms thoroughly with soap and water after removing PPE.[\[2\]](#)[\[8\]](#)

## Emergency Response

- Chemical Spill:
  - Small Spill (>1 L): For a large spill, evacuate the area immediately and call emergency services and the institutional Environmental Health & Safety (EH&S) department.[\[2\]](#)
- Skin Contact: Immediately remove contaminated clothing and flush the affected area with copious amounts of water for at least 15 minutes in an emergency shower.[\[2\]](#) Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with water for at least 15 minutes at an eyewash station, holding the eyelids open.[\[2\]](#) Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide artificial respiration and seek immediate medical attention.[\[2\]](#)

## Disposal Plan

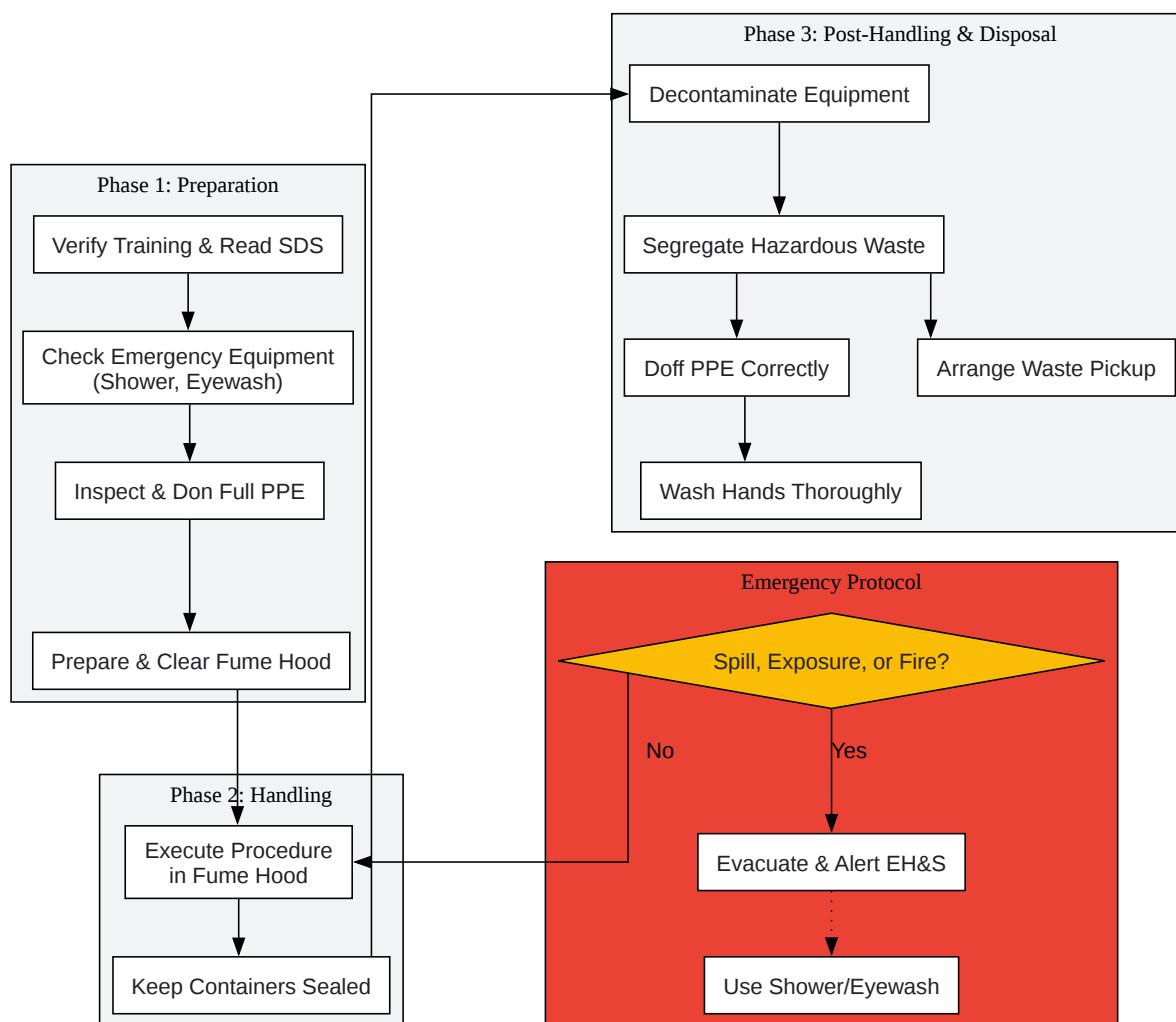
Disposing of **peroxynitric acid** and associated waste requires extreme caution due to its reactivity.

- Chemical Waste:

- Do Not Neutralize: Due to its explosive nature, do not attempt to neutralize **peroxynitric acid** waste unless it is a specifically approved and tested institutional procedure.
- Waste Container: Collect all **peroxynitric acid** waste in a designated, compatible container (e.g., glass with a vented cap to prevent pressure buildup).[13]
- Labeling: Clearly label the waste container with "Hazardous Waste, **Peroxynitric Acid**, Corrosive, Oxidizer." [11]
- Incompatibility: NEVER mix **peroxynitric acid** waste with organic solvents (e.g., acetone, alcohols), reducing agents, or metals, as this can lead to violent reactions or explosions. [13]
- Pickup: Arrange for hazardous waste pickup through your institution's EH&S department.
- Contaminated PPE and Materials:
  - All disposable items that come into contact with **peroxynitric acid**, including gloves, bench paper, and suits, must be considered hazardous waste.
  - Double-bag these materials in clear plastic bags, label them as "**Peroxynitric Acid** Contaminated Debris," and dispose of them through the hazardous waste stream.[2]

## Workflow and Safety Logic Diagram

The following diagram illustrates the logical flow of operations for handling **peroxynitric acid**, emphasizing critical safety checkpoints.



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Caption: Workflow for handling **peroxynitric acid**.

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